

Application Notes and Protocols for Targeted Lipidomics of Triglycerides

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Compound of Interest

Compound Name: 20:0-20:1-20:0 TG-d5

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Introduction

Triglycerides (TGs) are a major class of lipids that serve as the primary form of energy storage in animals and are implicated in numerous metabolic diseases, including obesity, type 2 diabetes, and cardiovascular disease. The accurate quantification of specific TG molecular species is crucial for understanding their role in disease pathogenesis and for the development of novel therapeutics. Targeted lipidomics, particularly utilizing liquid chromatography-tandem mass spectrometry (LC-MS/MS), offers the sensitivity and specificity required for this detailed analysis.

A critical and often variable step in the lipidomics workflow is sample preparation. The choice of extraction method can significantly impact the recovery, reproducibility, and ultimately the accuracy of triglyceride quantification. These application notes provide a comprehensive overview and detailed protocols for the preparation of samples for the targeted lipidomics analysis of triglycerides.

Comparison of Sample Preparation Methods

The selection of an appropriate sample preparation method is critical for the successful targeted analysis of triglycerides. The ideal method should provide high recovery of TGs, good reproducibility, and minimal co-extraction of interfering substances. Below is a comparison of commonly used extraction methods for triglyceride analysis from biological matrices.

Method	Principle	Advantages	Disadvantages	Typical Recovery (%)	Reproducibility (%CV)
Modified Bligh & Dyer	Two-phase liquid-liquid extraction using chloroform and methanol.	Well-established, good recovery for a broad range of lipids.	Use of chloroform (a toxic solvent), can be labor-intensive.	>90 for TGs[1]	<15
Folch Method	A two-phase liquid-liquid extraction with a higher solvent-to-sample ratio using chloroform and methanol.	High recovery rates, particularly for samples with high lipid content.[2][3]	Requires larger solvent volumes, use of chloroform.	>95 for TGs[2]	<15
Matyash (MTBE) Method	A two-phase liquid-liquid extraction using methyl-tert-butyl ether (MTBE) as a safer alternative to chloroform.	Safer solvent profile, upper organic phase is easier to collect.[4][5]	May have slightly lower recovery for some polar lipids compared to Folch.[4]	Similar to or better than Folch for most major lipid classes.[5]	11.8 (median) [6]
Protein Precipitation	Single-phase extraction where proteins are precipitated with a solvent	Simple, rapid, and suitable for high-throughput applications.[7]	May result in lower recovery of nonpolar lipids like TGs,	Lower for nonpolar lipids like TGs (<5% in some cases with	Variable, can be higher than LLE methods.

like
isopropanol
or
acetonitrile.

potential for
ion
suppression.
[1]

polar
solvents).[1]

Experimental Protocols

Herein are detailed protocols for the most common and effective sample preparation methods for the targeted lipidomics of triglycerides.

Protocol 1: Modified Bligh & Dyer Lipid Extraction

This protocol is a widely used method for the extraction of total lipids from plasma or serum.

Materials:

- Plasma or serum sample
- Chloroform
- Methanol
- Deionized water
- Internal Standard (e.g., tri-heptadecanoin (TG 17:0/17:0/17:0) in chloroform/methanol)
- Glass centrifuge tubes
- Vortex mixer
- Centrifuge
- Nitrogen evaporator
- LC-MS grade reconstitution solvent (e.g., isopropanol:acetonitrile:water 2:1:1, v/v/v)

Procedure:

- Thaw frozen plasma or serum samples on ice.
- In a glass centrifuge tube, add 50 μ L of the plasma/serum sample.
- Add a known amount of the internal standard to the sample.
- Add 375 μ L of a chloroform:methanol (1:2, v/v) mixture.
- Vortex the mixture vigorously for 1 minute.
- Add 125 μ L of chloroform and vortex for another minute.
- Add 125 μ L of deionized water and vortex for 1 minute to induce phase separation.
- Centrifuge the sample at 2,000 x g for 10 minutes at 4°C.
- Carefully collect the lower organic phase (chloroform layer) containing the lipids using a glass Pasteur pipette and transfer it to a new glass tube.
- Dry the collected organic phase under a gentle stream of nitrogen.
- Reconstitute the dried lipid extract in 100 μ L of the reconstitution solvent.
- Transfer the reconstituted sample to an autosampler vial for LC-MS/MS analysis.

Protocol 2: Matyash (MTBE) Lipid Extraction

This protocol offers a safer alternative to chloroform-based methods.

Materials:

- Plasma or serum sample
- Methyl-tert-butyl ether (MTBE)
- Methanol
- Deionized water

- Internal Standard (e.g., tri-heptadecanoin (TG 17:0/17:0/17:0) in methanol)
- Glass centrifuge tubes
- Vortex mixer
- Centrifuge
- Nitrogen evaporator
- LC-MS grade reconstitution solvent

Procedure:

- Thaw frozen plasma or serum samples on ice.
- In a glass centrifuge tube, add 50 μ L of the plasma/serum sample.
- Add a known amount of the internal standard to the sample.
- Add 750 μ L of methanol.
- Vortex briefly.
- Add 2.5 mL of MTBE.
- Vortex for 10 minutes at 4°C.
- Add 625 μ L of deionized water to induce phase separation.
- Vortex for 1 minute.
- Centrifuge at 1,000 x g for 10 minutes.
- Carefully collect the upper organic phase (MTBE layer) and transfer to a new glass tube.
- Dry the collected organic phase under a gentle stream of nitrogen.

- Reconstitute the dried lipid extract in a suitable volume of reconstitution solvent for LC-MS/MS analysis.

Protocol 3: Protein Precipitation

This is a rapid method suitable for high-throughput screening.

Materials:

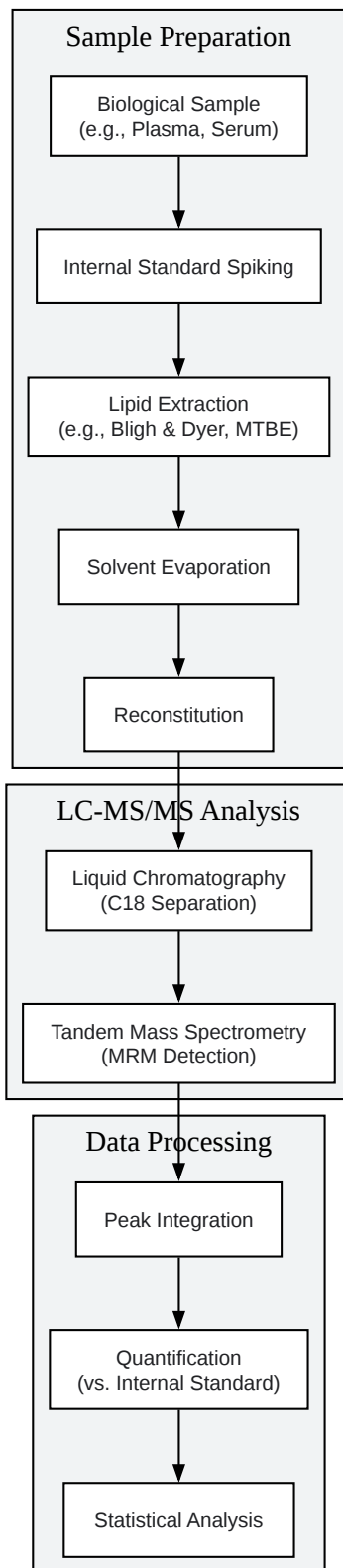
- Plasma or serum sample
- Isopropanol (ice-cold)
- Internal Standard (e.g., tri-heptadecanoin (TG 17:0/17:0/17:0) in isopropanol)
- Microcentrifuge tubes
- Vortex mixer
- Centrifuge
- Autosampler vials

Procedure:

- Thaw frozen plasma or serum samples on ice.
- In a microcentrifuge tube, add a known amount of the internal standard to 50 µL of the plasma/serum sample.
- Add 200 µL of ice-cold isopropanol (a 4:1 ratio of isopropanol to serum).[7]
- Vortex vigorously for 1 minute to precipitate proteins.
- Centrifuge at high speed (e.g., 14,000 x g) for 10 minutes at 4°C.
- Carefully collect the supernatant containing the extracted lipids.
- Transfer the supernatant directly to an autosampler vial for LC-MS/MS analysis.

Visualizations

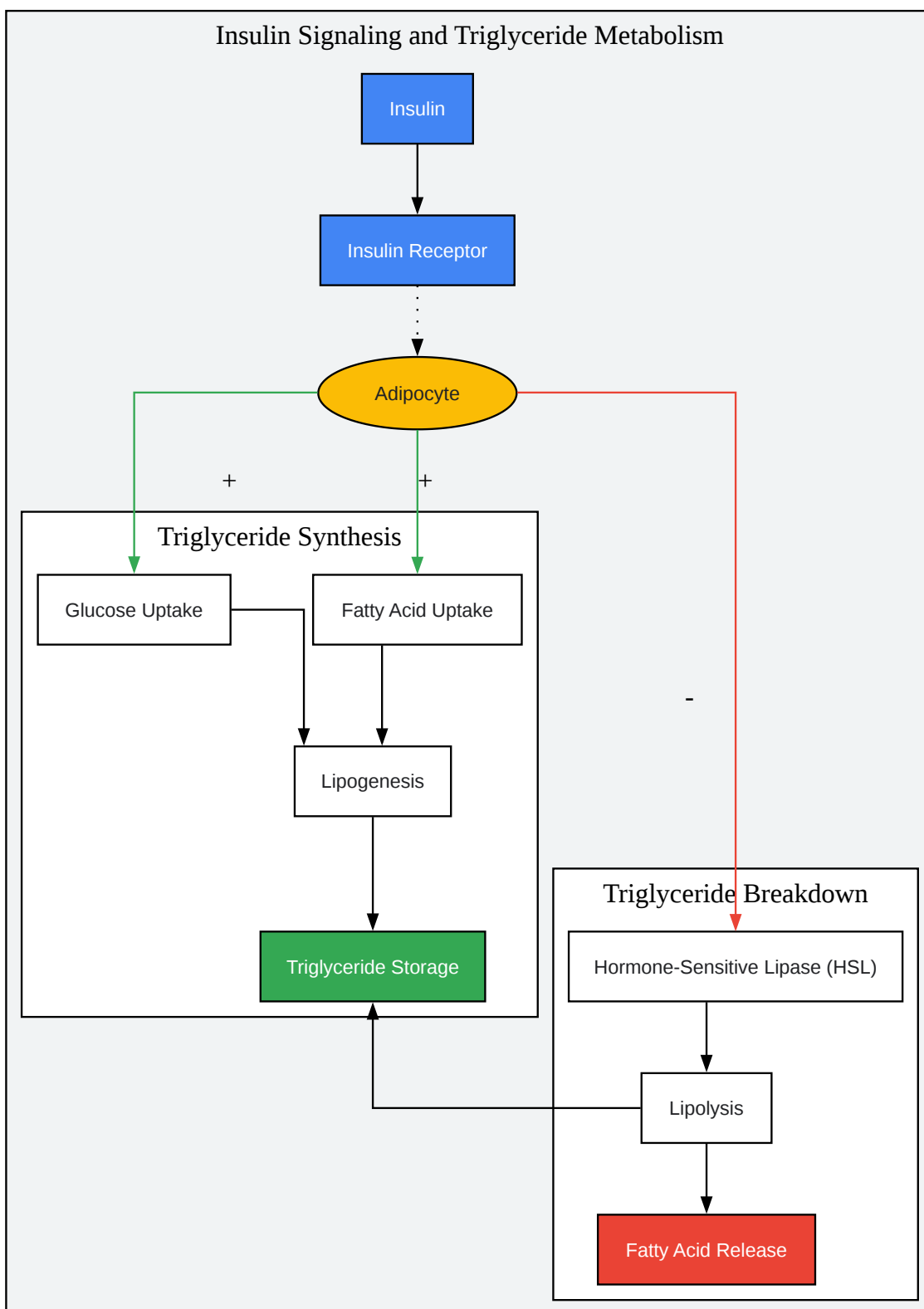
Experimental Workflow for Triglyceride Lipidomics



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Caption: A generalized workflow for targeted triglyceride lipidomics.

Insulin Signaling Pathway and Triglyceride Metabolism



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Caption: Insulin's role in promoting triglyceride storage in adipocytes.

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